

Molecular weight and formula of (2,6-Dichlorophenoxy)acetic acid

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Compound of Interest

Compound Name: (2,6-Dichlorophenoxy)acetic acid

Cat. No.: B166613

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An In-depth Technical Guide on (2,6-Dichlorophenoxy)acetic acid

This guide provides essential physicochemical data for **(2,6-Dichlorophenoxy)acetic acid**, a compound of interest to researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular characteristics of **(2,6-Dichlorophenoxy)acetic acid** are summarized below. This data is critical for experimental design, analytical method development, and interpretation of biological activity.

Property	Value
Molecular Formula	C ₈ H ₆ Cl ₂ O ₃ [1] [2] [3]
Molecular Weight	221.037 g/mol [1] [3]
CAS Number	575-90-6 [1] [4]

Chemical Structure

The structural arrangement of atoms in **(2,6-Dichlorophenoxy)acetic acid** is depicted in the following diagram. This visualization is crucial for understanding its steric and electronic

properties, which in turn influence its chemical reactivity and biological interactions.

Chemical structure of **(2,6-Dichlorophenoxy)acetic acid**.

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References

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- To cite this document: BenchChem. [Molecular weight and formula of (2,6-Dichlorophenoxy)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b166613#molecular-weight-and-formula-of-2-6-dichlorophenoxy-acetic-acid>

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